

In-Depth Technical Guide on the Safe Handling of Dibutyldecylamine

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Compound of Interest

Compound Name: **Dibutyldecylamine**

Cat. No.: **B15483256**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **Dibutyldecylamine**. The information is compiled from various safety data sheets and toxicological databases for **Dibutyldecylamine** and structurally similar long-chain amines. Due to the limited availability of data for this specific compound, information from related chemicals is used to provide a thorough safety profile. All quantitative data is presented in structured tables, and detailed experimental protocols for key safety assessments are outlined.

Quantitative Safety and Physical Data

The following tables summarize the key quantitative data for **Dibutyldecylamine** and related compounds. This information is crucial for a proper risk assessment in a laboratory or manufacturing setting.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₂₀ H ₄₃ N	-
Molecular Weight	297.57 g/mol	-
Appearance	Colorless to yellow liquid	[1]
Odor	Amine-like	[2]
Melting Point	14 - 16 °C / 57.2 - 60.8 °F	[1]
Boiling Point	220 - 228 °C / 428 - 442.4 °F @ 0.03mmHg	[1]
Flash Point	190 °C / 374 °F	[1]
Density	0.806 g/mL at 25 °C	[3] [4]
Vapor Pressure	No data available	-
Solubility in Water	Insoluble	[5] [6]
logP (Octanol/Water Partition Coefficient)	No specific data available, but expected to be high due to the long alkyl chains. For Dibutylamine, log Pow is 2.1. [7]	-

Table 2: Toxicological Data

No specific LD₅₀ or LC₅₀ data for **Dibutylodecylamine** was found. The following data is for related amines and should be used as an estimate of potential toxicity.

Test	Species	Route	Value	Source
LD50 (Dibutylamine)	Rat	Oral	360 mg/kg	[8]
LD50 (Dodecylamine)	Rat	Ingestion	May be fatal or cause serious damage if less than 150g is ingested.	[9]

Hazard Identification and Precautionary Measures

Dibutylamine is classified as a hazardous chemical. The primary hazards are:

- Skin Corrosion/Irritation: Causes severe skin burns and irritation.[7][10]
- Serious Eye Damage/Irritation: Causes serious eye damage.[7][10]
- Acute Toxicity: May be harmful if swallowed or in contact with skin.[10]
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[3]

Precautionary Statements:

- Prevention: Wear protective gloves, protective clothing, eye protection, and face protection. [7][10] Wash skin thoroughly after handling.[7] Avoid release to the environment.[3]
- Response:
 - If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[11]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][11]
 - If swallowed: Rinse mouth. Do NOT induce vomiting.[11]

- Immediately call a POISON CENTER or doctor/physician.[[10](#)]
- Storage: Store locked up in a well-ventilated place. Keep container tightly closed.[[1](#)][[11](#)]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[[1](#)]

Experimental Protocols for Safety Assessment

The following are summaries of the OECD guidelines for key toxicological endpoints relevant to **Dibutylidodecylamine**.

OECD Guideline 404: Acute Dermal Irritation/Corrosion

This test guideline describes a procedure for the assessment of the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Animal Model: A single healthy young adult albino rabbit is typically used.
- Test Substance Application: 0.5 mL of the liquid test substance is applied to a small area (approximately 6 cm²) of shaved skin on the back of the rabbit. The site is then covered with a gauze patch and a semi-occlusive dressing.
- Exposure Duration: The exposure period is typically 4 hours.
- Observation: After the exposure period, the dressing is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The severity of the skin reactions is scored on a scale of 0 to 4.
- Classification: Based on the scores, the substance is classified as corrosive, irritant, or non-irritant.

OECD Guideline 405: Acute Eye Irritation/Corrosion

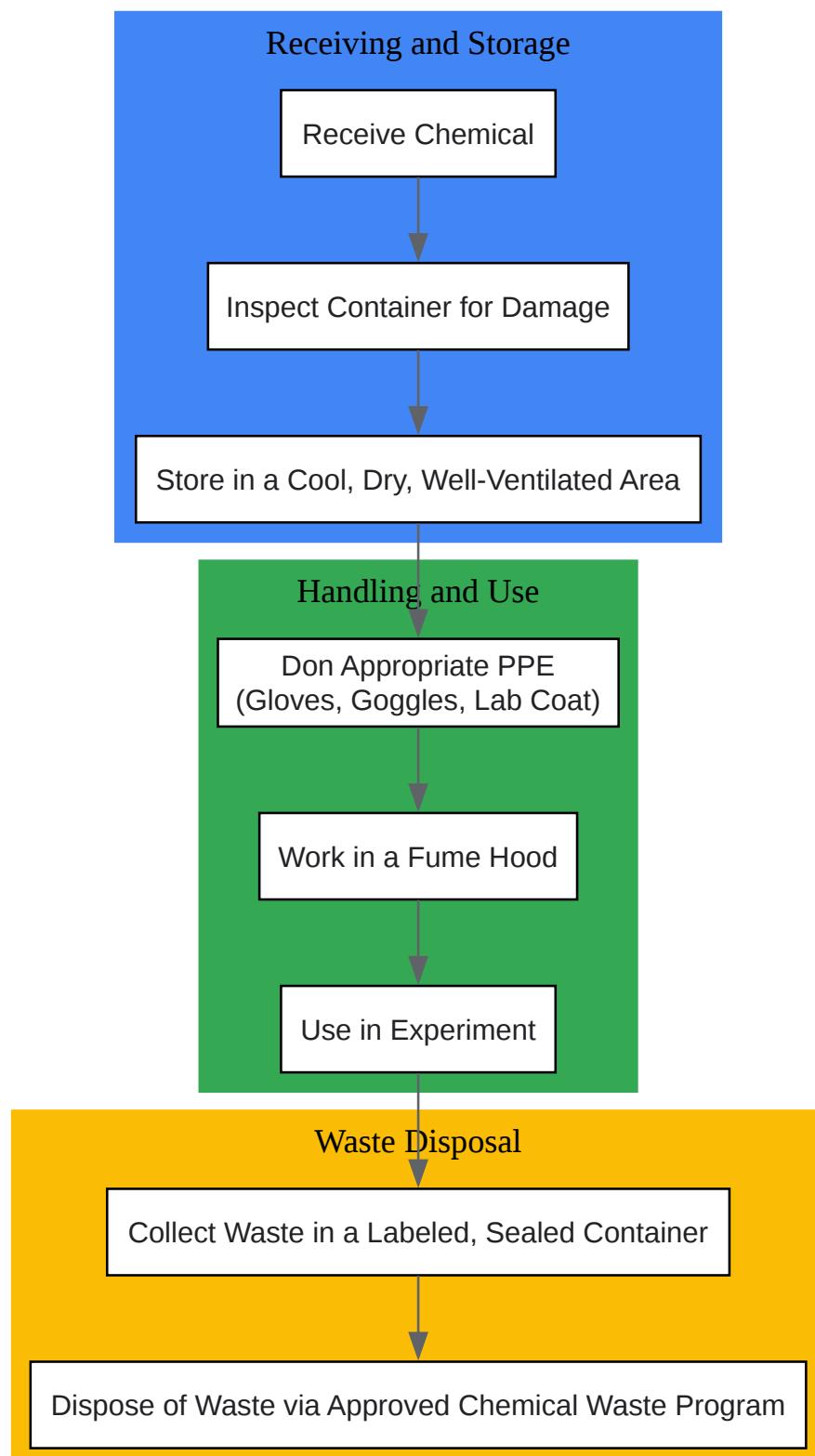
This test guideline describes a procedure for the assessment of the potential of a substance to cause eye irritation or corrosion.

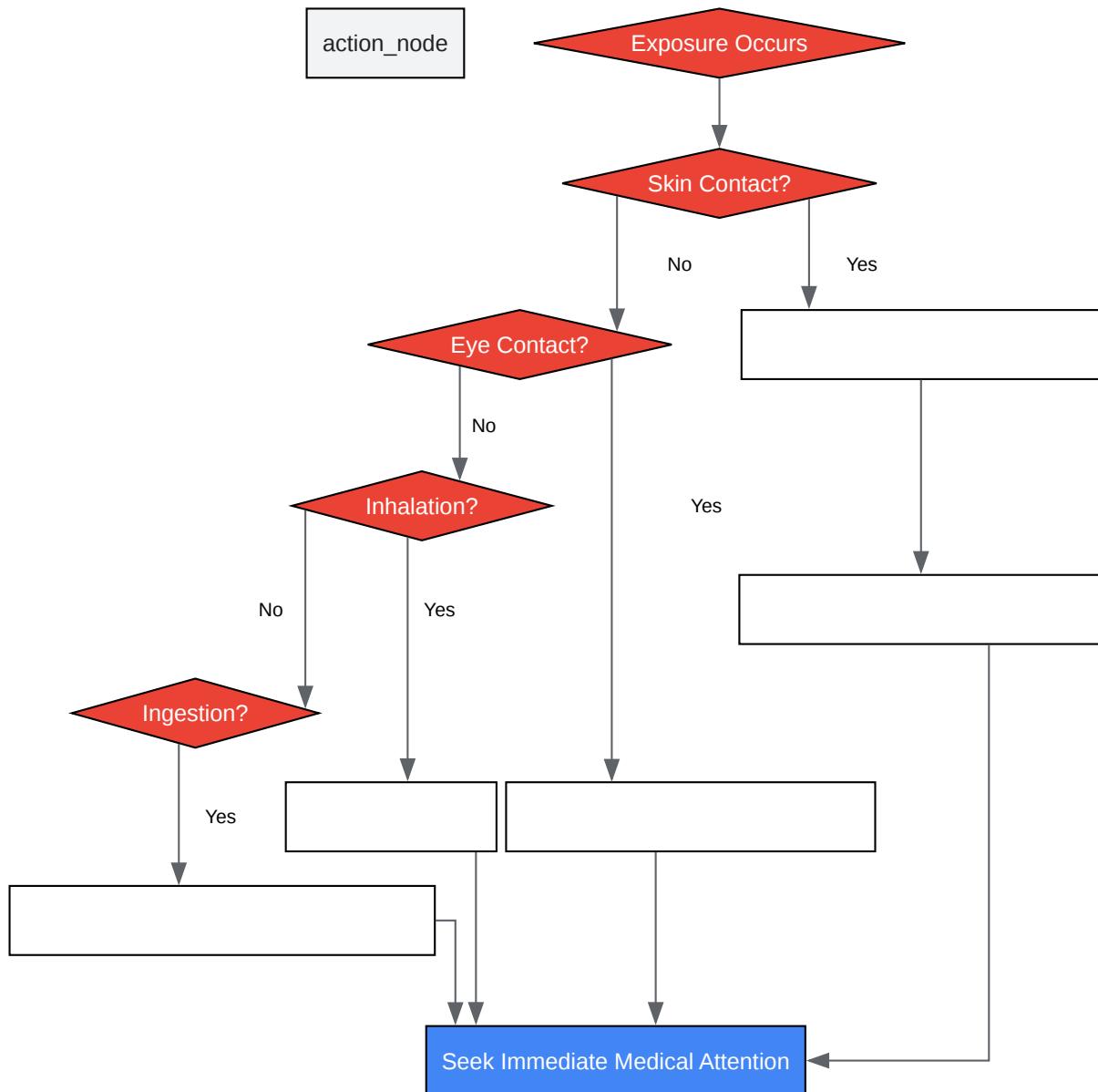
Methodology:

- Animal Model: A single healthy young adult albino rabbit is typically used.
- Test Substance Application: 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.
- Observation: The eyes are examined for signs of corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after instillation.
- Scoring: The severity of the eye reactions is scored using a standardized system.
- Classification: Based on the scores and the reversibility of the effects, the substance is classified as causing serious eye damage, eye irritation, or not irritating to the eyes.

Visualized Workflows

The following diagrams illustrate key workflows for the safe handling of **Dibutylidodecylamine** and emergency response procedures.



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